

Introduction: Navigating the Reactive Landscape of Ethyl 2-Fluoroacrylate

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Compound of Interest

Compound Name: Ethyl 2-Fluoroacrylate

CAS No.: 760-80-5

Cat. No.: B1586594

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Ethyl 2-Fluoroacrylate (EFA) is a fluorinated acrylate monomer of significant interest in materials science and organic synthesis. Its unique chemical structure, featuring an electron-withdrawing fluorine atom at the alpha-position, imparts high reactivity in polymerization processes and makes it a valuable building block for creating advanced polymers with enhanced thermal stability and chemical resistance.^{[1][2]} EFA is utilized as a research chemical in the synthesis of fluoroalkenes and gem-difluoromethylene compounds.^{[3][4][5]}

However, the same reactivity that makes EFA a powerful synthetic tool also presents considerable health and safety challenges. This guide, intended for researchers, chemists, and drug development professionals, provides a comprehensive overview of the hazards associated with **Ethyl 2-Fluoroacrylate**. It moves beyond mere compliance, offering a framework for understanding the causality behind safety protocols. By fostering a deep understanding of the risks, this document aims to empower scientific professionals to handle this compound with the necessary expertise and precaution, ensuring both personal safety and the integrity of their research.

Hazard Identification and Toxicological Profile

A thorough understanding of a chemical's intrinsic hazards is the foundation of safe laboratory practice. **Ethyl 2-Fluoroacrylate** is a hazardous substance that requires careful handling.[4][6] The primary hazards are associated with its flammability, high acute toxicity, and potential for violent polymerization.

GHS Classification

The Globally Harmonized System (GHS) provides a standardized framework for communicating hazard information. While a specific, universally adopted GHS classification for **Ethyl 2-Fluoroacrylate** is not consistently available across all sources, data for the closely related and structurally similar compound, **Methyl 2-Fluoroacrylate**, reveals the severe nature of this chemical class. Researchers should handle EFA with the assumption of a similar or identical hazard profile.

Table 1: GHS Hazard Classification for the Analogous **Methyl 2-Fluoroacrylate**

Hazard Class	Hazard Code	Hazard Statement
Flammable Liquids	H225	Highly flammable liquid and vapour
Acute Toxicity, Oral	H301	Toxic if swallowed
Acute Toxicity, Dermal	H311	Toxic in contact with skin
Acute Toxicity, Inhalation	H330	Fatal if inhaled
Reproductive Toxicity	H360D	May damage the unborn child

Source: Daikin Chemicals Safety Data Sheet for **Methyl 2-Fluoroacrylate**.[\[7\]](#)

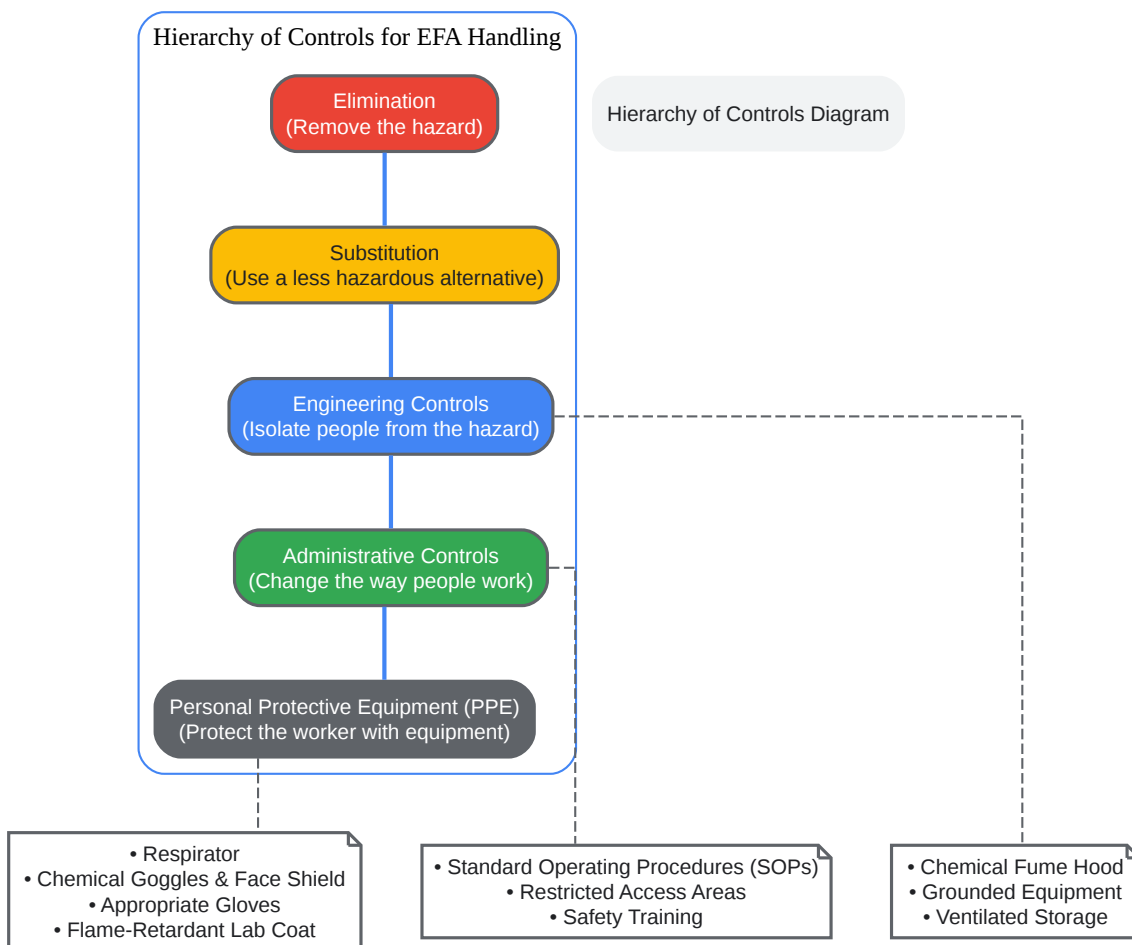
The causality behind these classifications is rooted in the molecule's structure. The acrylate group is a known sensitizer and irritant, while the volatility and flammability are characteristic of low-molecular-weight esters. The high toxicity is a significant concern, demanding stringent exposure controls.

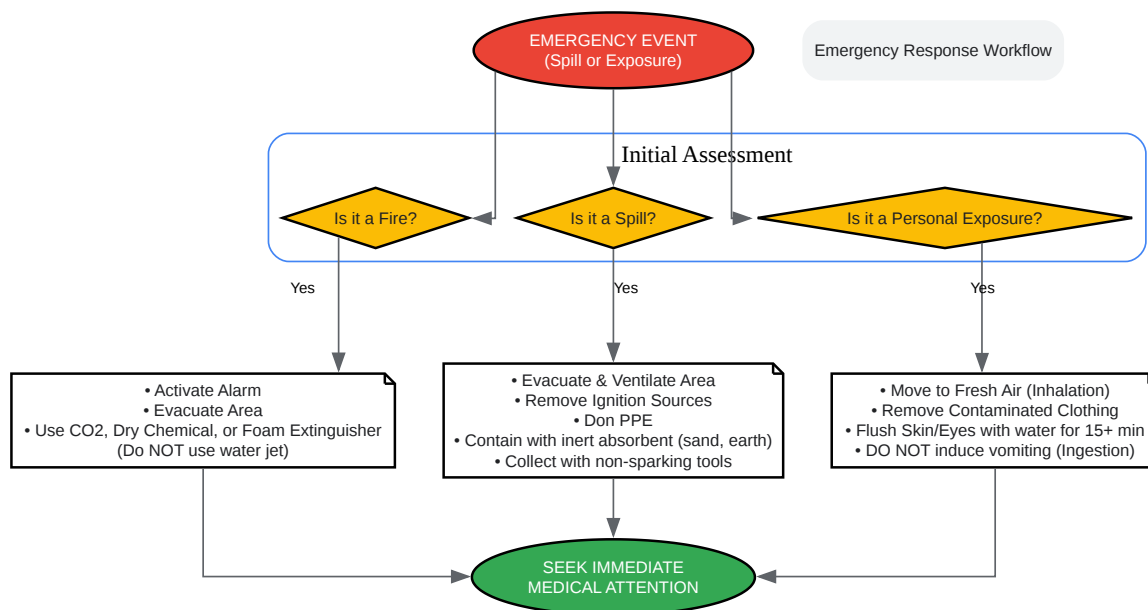
Toxicological Summary

- Acute Toxicity: The primary danger of EFA lies in its high acute toxicity. It is harmful or toxic if it comes into contact with the skin, is swallowed, or is inhaled.[3][4][6] The inhalation hazard is particularly severe, with the analogous methyl ester being classified as "Fatal if inhaled".[7]
- Irritation: EFA is classified as an irritant to the skin, eyes, and respiratory system.[3][4][8] This is a common property of acrylate monomers.
- Sensitization: Like many acrylates, there is a potential for skin sensitization, which can lead to an allergic reaction upon subsequent exposures.
- Lachrymator: The compound is noted to be a lachrymator, meaning it can cause tearing upon exposure to its vapors.[8][9]

Risk Mitigation and Safe Handling

Effective risk management follows the principle of the "Hierarchy of Controls," which prioritizes the most effective measures for reducing or eliminating hazards.





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Caption: Emergency Response Workflow

First-Aid Measures

Immediate medical attention is required for any significant exposure. [10]* Inhalation: Move the person to fresh air immediately. [7][11][12]If breathing is difficult or has stopped, provide artificial respiration (do not use mouth-to-mouth). [11]Seek urgent medical attention. [7][10][12]* Skin Contact: Immediately take off all contaminated clothing. [7][10]Flush the skin with copious amounts of soap and water for at least 15 minutes. [7][11][12]Seek immediate medical attention. [7][10]* Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, making sure to lift the upper and lower eyelids. [7][11][12]Remove contact lenses if present and easy to do. [7]Seek immediate medical attention from an ophthalmologist. [7]* Ingestion: Do NOT induce vomiting. [10][11]Rinse the mouth with water. [7]If the person is

conscious, give them 2-4 cupfuls of water or milk. [11]Never give anything by mouth to an unconscious person. [11][12]Call a physician or poison control center immediately. [10]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide (CO₂), water spray, or alcohol-resistant foam. [10][13][12]* Unsuitable Media: Do not use a straight stream of water, as it may be ineffective and could spread the fire. [11]* Specific Hazards: The liquid is highly flammable and vapors can form explosive mixtures with air. [13]Vapors are heavier than air and may travel to a distant ignition source and flash back. [11][13]Containers may explode when heated. [11][13]* Protective Equipment: Firefighters must wear a self-contained breathing apparatus (SCBA) and full protective suit. [7]

Accidental Release Measures

- Evacuate: Immediately evacuate all non-essential personnel from the area and keep them upwind. [10]2. Isolate and Ventilate: Isolate the hazard area and ensure adequate ventilation. [10][12]3. Eliminate Ignition Sources: Remove all sources of ignition (sparks, flames, hot surfaces) from the immediate vicinity. [10][11][14]4. Don PPE: Responders must wear the full PPE described in Section 2.3.
- Containment: Stop the leak if it can be done without risk. Use a non-combustible absorbent material like sand, earth, or vermiculite to contain the spill. [11][14]Do not use combustible materials like sawdust.
- Collection: Use clean, non-sparking tools to collect the absorbed material and place it into a suitable, labeled container for disposal. [10][13]7. Decontamination: Clean the spill area thoroughly.
- Reporting: Report the incident to the appropriate environmental health and safety personnel.

Waste Disposal

Disposal of EFA and contaminated materials must be handled as hazardous waste.

- Engage a licensed professional waste disposal service. [10]* Do not dispose of the material down the drain or into the environment. [10][12]* Contaminated packaging should be treated

as unused product. [12]* Follow all local, regional, and national regulations for hazardous waste disposal. [7]

Conclusion

Ethyl 2-Fluoroacrylate is a chemical that offers significant synthetic utility but demands the highest level of respect and caution from the professionals who handle it. Its profile as a highly flammable, acutely toxic, and reactive monomer means that risks cannot be managed through casual adherence to safety guidelines. A deep, causal understanding of its hazards—from its propensity to polymerize to its severe inhalation toxicity—is essential. By implementing the hierarchy of controls, utilizing appropriate engineering systems, mandating correct PPE, and preparing rigorously for emergencies, researchers can mitigate the risks and harness the potential of this reactive molecule safely and effectively.

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